

Application Note: Developing Stable Pharmaceutical Formulations of Isocyclosporin D Salts

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Compound of Interest

Compound Name: *Isocyclosporin D*

CAS No.: 63775-93-9

Cat. No.: B14149536

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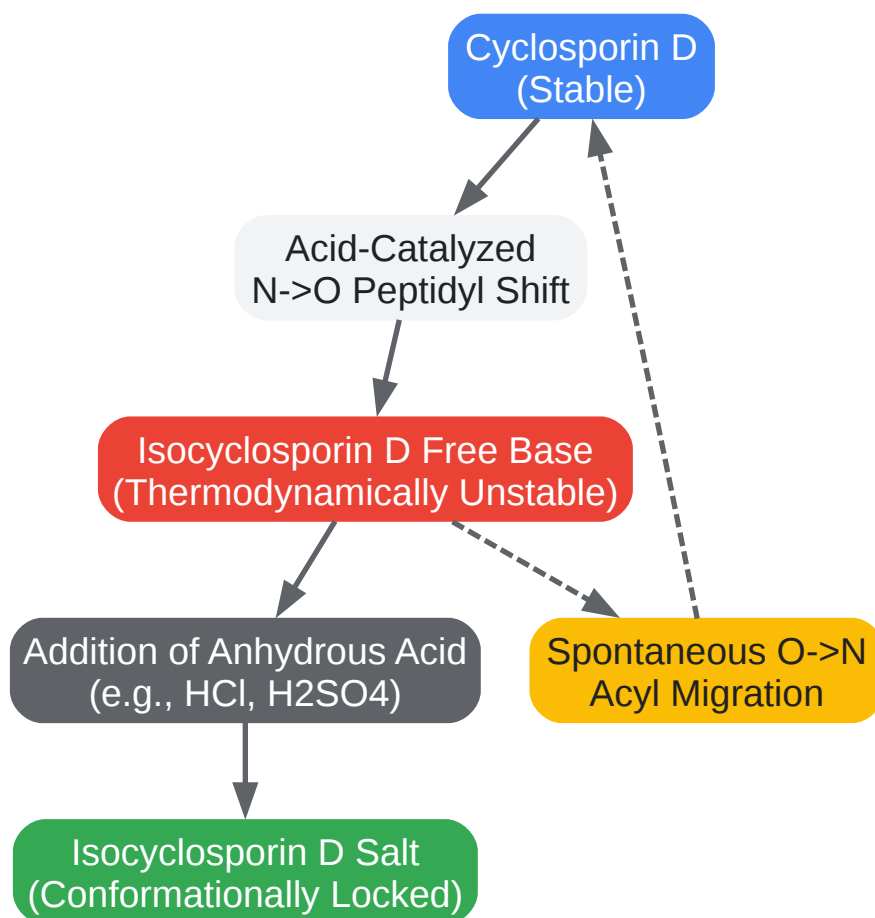
Introduction & Mechanistic Background

Isocyclosporin D (IsoD) is a structural isomer of Cyclosporin D ([Val]²-CsA), generated via an acid-catalyzed N → O peptidyl shift at the β-hydroxyl group of the MeBmt amino acid residue[1]. While iso-cyclosporins exhibit unique pharmacological profiles and significantly modified solubility characteristics compared to their parent cyclic peptides, their commercial development has historically been hindered by severe thermodynamic instability[2].

In protic solvents or at ambient temperatures, the free base form of IsoD spontaneously reverts to Cyclosporin D via an O → N acyl migration[1]. To arrest this reversion, the formulation of IsoD as an acid addition salt (e.g., hydrochloride, sulfate, or phosphate) has been established as a critical stabilization strategy[2].

Causality of Stabilization: The spontaneous O → N reverse shift is driven by the nucleophilic attack of the free amine on the adjacent ester carbonyl. By converting the free base into an acid addition salt, the amine is protonated. This physical protonation eliminates the amine's

nucleophilicity, effectively locking the molecule in its iso-conformation and preventing the rearrangement[2].



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Mechanistic pathway of **Isocyclosporin D** formation and salt-mediated stabilization.

Physicochemical Characterization

The stability and solubility of **Isocyclosporin D** are highly dependent on its ionization state. Table 1 summarizes the comparative metrics of the parent compound, the unstable intermediate, and the stabilized salt.

Table 1: Comparative Physicochemical Data of Cyclosporin D and Derivatives

Compound State	Aqueous Solubility (pH 6.8)	Stability at 25°C (Ethanol Solution)	Primary Degradation Pathway
Cyclosporin D	~0.04 mg/mL	Stable indefinitely	N/A
IsoD Free Base	~0.15 mg/mL	Unstable (>10% reversion in 60h)[2]	O → N Peptidyl Shift[1]
IsoD HCl Salt	>5.0 mg/mL	Stable indefinitely[2]	Minimal / Hydrolysis (Long-term)

Experimental Protocols: Synthesis and Formulation

Self-Validating System: The following protocols incorporate mandatory hold-times and in-process analytical checks. By validating the isomeric purity at each critical junction, the workflow ensures that any O → N reversion is detected and mitigated before downstream processing.

Protocol A: Preparation of Isocyclosporin D Hydrochloride Salt

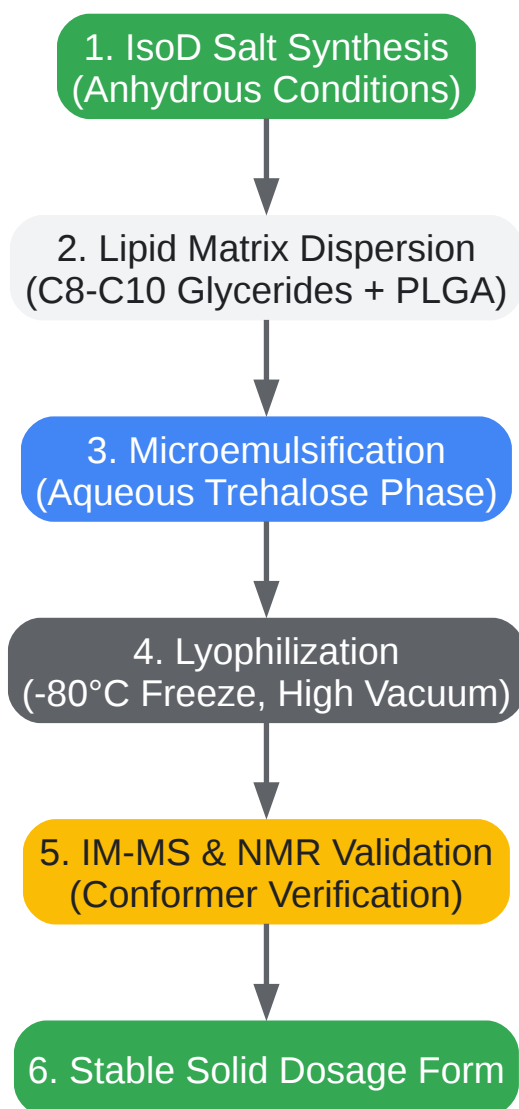
Objective: Convert isolated IsoD free base into a stable acid addition salt to prevent conformational reversion[2].

- Dissolution: Dissolve 10.0 g of highly purified **Isocyclosporin D** free base[3] in 100 mL of anhydrous diethyl ether under a nitrogen atmosphere at 4°C.
 - Causality: Anhydrous conditions minimize hydrolytic degradation, while low temperatures kinetically slow the O → N reversion during handling.
- Acidification: Slowly add 1.05 molar equivalents of anhydrous hydrogen chloride (HCl) gas dissolved in diethyl ether dropwise over 30 minutes, maintaining the temperature below 5°C.
- Crystallization: Stir the mixture continuously for 2 hours. The IsoD hydrochloride salt will precipitate as a fine white crystalline powder.

- Filtration & Washing: Filter the precipitate under vacuum. Wash twice with 20 mL of cold, anhydrous diethyl ether to remove unreacted acid and trace impurities.
- Drying: Dry the salt under high vacuum (0.1 mbar) at 25°C for 24 hours.
- In-Process Control (Validation): Analyze a 1 mg sample via Cyclic Traveling Wave Ion Mobility Mass Spectrometry (TWIMS) and HPLC.
 - Acceptance Criteria: IsoD salt purity >99.0%; Cyclosporin D <0.5%[\[1\]](#).

Protocol B: Preparation of a Stable Solid Lipid Matrix Formulation

Objective: Formulate the IsoD salt into a bioavailable, stable solid dosage form using lipid excipients and lyophilization[\[4\]](#)[\[5\]](#).



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Step-by-step workflow for formulating and validating **Isocyclosporin D** solid lipid matrices.

- Excipient Melting: Melt a mixture of C8-C10 fatty acid mono- and diglycerides (e.g., Capmul MCM) and a polymeric stabilizer (e.g., PLGA) at 45°C[4][5].
 - Causality: Medium-chain glycerides enhance the bioavailability of lipophilic peptides, while PLGA provides a rigid matrix that restricts molecular mobility, further preventing isomerization[4][5].
- Drug Incorporation: Disperse the IsoD HCl salt (from Protocol A) into the molten lipid matrix to achieve a 10% w/w drug loading. Homogenize at 5,000 rpm for 5 minutes.

- Emulsification: Slowly add the lipid-drug melt into an aqueous phase containing 5% w/v trehalose (cryoprotectant) and 1% w/v Poloxamer 188, homogenized at 10,000 rpm to form a microemulsion[4].
- Lyophilization: Rapidly freeze the microemulsion at -80°C, followed by primary drying at -30°C (0.05 mbar) for 48 hours, and secondary drying at 20°C for 12 hours.
 - Causality: Removing water is critical, as protic environments facilitate the N → O and O → N shifts[1]. The cryoprotectant ensures the nanoparticles do not aggregate during freezing[4].
- Final Validation: Reconstitute a lyophilized aliquot in D2O and analyze via 1H-13C gHSQC NMR to confirm the preservation of the IsoD conformer[1].

Analytical Validation and Accelerated Stability Testing

To ensure the trustworthiness of the formulation, accelerated stability testing must be conducted under ICH guidelines (40°C / 75% RH for 6 months).

Methodology: Use HPLC-UV (210 nm) coupled with IM-MS. The separation of the parent Cyclosporin D from IsoD is enabled by monitoring the specific doubly protonated[M + 2H]²⁺ precursor ions and their fragments (e.g., m/z 212)[1].

Sodium Ion Stabilization Technique: For precise quantitation during quality control, spike the analytical sample with sodium ions. Sodium adducts stabilize the conformers in the gas phase, preventing in-source isomerization and allowing mutual quantitation with a limit of detection of ~1.0%[1].

References

[1.2](#) [2.1](#) [3.3](#) [4.4](#) [5.5](#)

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